Crystal structure analysis of 2-(2-Methylphenoxy)nicotinic acid

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Compound of Interest

Compound Name: *2-(2-Methylphenoxy)nicotinic acid*

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An In-depth Technical Guide to the Crystal Structure Analysis of **2-(2-Methylphenoxy)nicotinic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

The three-dimensional arrangement of molecules in a crystalline solid is a critical determinant of its physicochemical properties, including solubility, stability, and bioavailability. For active pharmaceutical ingredients (APIs), a thorough understanding of the crystal structure is therefore of paramount importance in drug development. This guide provides a comprehensive technical overview of the methodologies and considerations involved in the crystal structure analysis of **2-(2-Methylphenoxy)nicotinic acid**, a derivative of nicotinic acid with potential therapeutic applications. As a Senior Application Scientist, this document is structured to not only outline the experimental protocols but also to provide insights into the rationale behind these choices, ensuring a robust and self-validating analytical approach.

Introduction: The Significance of Crystalline Structure in Drug Development

Nicotinic acid (Vitamin B3) and its derivatives are of significant interest in the pharmaceutical industry for their therapeutic effects.[1][2] The specific compound of interest, **2-(2-Methylphenoxy)nicotinic acid**, is a structural analogue of known bioactive molecules. The substitution pattern on the phenoxy and nicotinic acid moieties suggests the potential for unique intermolecular interactions, which in turn will dictate its solid-state properties. The ability of a molecule to exist in multiple crystalline forms, a phenomenon known as polymorphism, can have profound implications for a drug's performance.[1][3] Each polymorph can exhibit different physical properties, making the comprehensive characterization of the crystal structure a non-negotiable aspect of drug development to ensure product consistency and efficacy.[4]

This guide will detail the logical flow of a crystal structure analysis, from the initial synthesis and crystallization to the final elucidation and interpretation of the three-dimensional structure using single-crystal X-ray diffraction (XRD).

Synthesis and Crystallization: The Foundation of Structural Analysis

The journey to understanding a crystal structure begins with the synthesis of the compound and the subsequent growth of high-quality single crystals.

Proposed Synthesis of 2-(2-Methylphenoxy)nicotinic Acid

A plausible synthetic route to **2-(2-Methylphenoxy)nicotinic acid** can be adapted from established methods for analogous compounds.[5] A common approach involves the nucleophilic aromatic substitution of a halogenated nicotinic acid derivative with 2-methylphenol in the presence of a suitable base and catalyst.

Experimental Protocol: Synthesis

- Reactants: Combine 2-chloronicotinic acid and 2-methylphenol in a suitable high-boiling point solvent such as dimethylformamide (DMF).
- Base: Add a non-nucleophilic base, for example, potassium carbonate, to facilitate the deprotonation of the phenol.

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- Catalyst: Introduce a copper(I) catalyst, such as copper(I) iodide, to promote the coupling reaction.
- Reaction Conditions: Heat the mixture under an inert atmosphere (e.g., nitrogen or argon) for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up and Purification: Upon completion, the reaction mixture is cooled, and the product is extracted. Purification is typically achieved through column chromatography to yield the pure **2-(2-Methylphenoxy)nicotinic acid**.

Crystallization: From Molecule to Single Crystal

The growth of single crystals suitable for X-ray diffraction is often the most challenging step. The goal is to produce well-ordered, single crystals of an appropriate size (typically 0.1-0.3 mm in each dimension).

Experimental Protocol: Crystallization via Slow Evaporation

Slow evaporation is a widely used and effective technique for growing single crystals.[6][7]

- Solvent Selection: The choice of solvent is critical. The ideal solvent should dissolve the compound at a higher temperature and allow for slow supersaturation as the solvent evaporates at room temperature. A range of solvents with varying polarities (e.g., ethanol, methanol, acetone, ethyl acetate, and mixtures thereof) should be screened.
- Solution Preparation: Prepare a saturated or near-saturated solution of **2-(2-Methylphenoxy)nicotinic acid** in the chosen solvent, gently warming if necessary to ensure complete dissolution.
- Filtration: Filter the solution while warm to remove any particulate matter that could act as unwanted nucleation sites.
- Crystal Growth: Transfer the filtered solution to a clean vial, cover it loosely (e.g., with perforated parafilm) to allow for slow evaporation of the solvent.
- Incubation: Place the vial in a vibration-free environment at a constant temperature. Crystal growth can take anywhere from a few days to several weeks.

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Expertise & Experience: The rationale behind screening multiple solvents is that the intermolecular interactions between the solute and solvent molecules can influence the resulting crystal packing and potentially lead to the discovery of different polymorphs.[3]

Single-Crystal X-ray Diffraction (SC-XRD): Elucidating the Three-Dimensional Structure

Single-crystal X-ray diffraction is the definitive method for determining the precise atomic arrangement within a crystal.[8][9]

Data Collection

Experimental Protocol: SC-XRD Data Collection

- Crystal Mounting: A suitable single crystal is selected under a microscope and mounted on a goniometer head.
- Diffractometer: The mounted crystal is placed in a single-crystal X-ray diffractometer. Data is typically collected at a low temperature (e.g., 100-173 K) to minimize thermal vibrations of the atoms, resulting in a more precise structure.[10]
- X-ray Source: Monochromatic X-rays (e.g., Mo Kα or Cu Kα radiation) are directed at the crystal.
- Data Acquisition: The crystal is rotated in the X-ray beam, and the diffraction pattern is recorded on a detector. A complete dataset consists of thousands of reflections, each with a measured intensity.

Structure Solution and Refinement

The collected diffraction data is then processed to solve and refine the crystal structure.

Workflow: Structure Solution and Refinement



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Caption: Workflow for Crystal Structure Solution and Refinement.

Software such as SHELXS and SHELXL are commonly used for structure solution and refinement.[10] Direct methods or Patterson methods are employed to obtain an initial model of the crystal structure, which is then refined using full-matrix least-squares methods to achieve the best fit between the observed and calculated diffraction data.

Analysis of the Crystal Structure of 2-(2-Methylphenoxy)nicotinic Acid

A successful structure determination provides a wealth of information about the molecule and its solid-state packing.

Hypothetical Crystallographic Data

The following table summarizes the kind of crystallographic data that would be obtained for **2-(2-Methylphenoxy)nicotinic acid**.

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Parameter	Hypothetical Value
Chemical Formula	$C_{13}H_{11}NO_3$
Formula Weight	229.23 g/mol
Crystal System	Monoclinic
Space Group	$P2_1/c$
a (Å)	10.5
b (Å)	8.2
c (Å)	12.1
β (°)	98.5
Volume ($Å^3$)	1030
Z	4
Density (calculated)	1.48 g/cm^3
R-factor	< 0.05

Molecular Geometry

The refined crystal structure provides precise measurements of all bond lengths, bond angles, and torsion angles within the **2-(2-Methylphenoxy)nicotinic acid** molecule. These parameters can be compared to standard values and those found in similar structures in the Cambridge Structural Database (CSD) to assess any unusual geometric features.[11][12]

Caption: Molecular Structure of **2-(2-Methylphenoxy)nicotinic acid**.

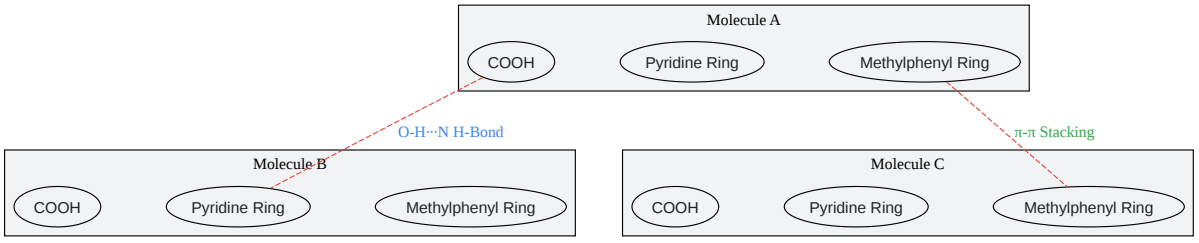
Intermolecular Interactions and Crystal Packing

The arrangement of molecules in the crystal lattice is governed by a network of intermolecular interactions, such as hydrogen bonds and van der Waals forces.[13] For **2-(2-Methylphenoxy)nicotinic acid**, several key interactions are anticipated:

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- Hydrogen Bonding: The carboxylic acid group is a strong hydrogen bond donor (O-H) and acceptor (C=O). It is expected to form strong O-H···N or O-H···O hydrogen bonds, which are common motifs in nicotinic acid derivatives and play a crucial role in their crystal packing.[3]

- π-π Stacking: The presence of two aromatic rings (the pyridine and the methylphenyl groups) suggests the possibility of π-π stacking interactions, which would contribute to the overall stability of the crystal lattice.



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Caption: Hypothetical Crystal Packing of **2-(2-Methylphenoxy)nicotinic acid**.

Conclusion

The crystal structure analysis of **2-(2-Methylphenoxy)nicotinic acid** is a multi-step process that requires careful execution and interpretation. This guide has provided a detailed technical overview of the essential methodologies, from synthesis and crystallization to the final structural elucidation by single-crystal X-ray diffraction. A thorough understanding of the three-dimensional molecular structure and intermolecular interactions is fundamental for controlling the solid-state properties of this compound, which is a critical aspect of its potential development as a pharmaceutical agent. The self-validating nature of the described protocols ensures the generation of reliable and high-quality structural data, which is indispensable for

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regulatory submissions and for advancing our understanding of structure-property relationships.

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